

2,8-Dimethyladenosine chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,8-Dimethyladenosine

Cat. No.: B15587275

[Get Quote](#)

An In-depth Technical Guide to **2,8-Dimethyladenosine** ($m^{2,8}A$)

Introduction

2,8-Dimethyladenosine ($m^{2,8}A$) is a rare, naturally occurring modified nucleoside found in ribosomal RNA (rRNA). Its presence is linked to a significant mechanism of antibiotic resistance in bacteria. This document provides a comprehensive overview of the chemical structure, properties, biological role, and experimental methodologies associated with **2,8-Dimethyladenosine**, tailored for researchers and professionals in the fields of biochemistry, microbiology, and drug development.

Chemical Structure and Identifiers

2,8-Dimethyladenosine is a purine nucleoside, which is a derivative of adenosine with two methyl groups attached to the adenine base at positions C2 and C8.

Table 1: Chemical Identifiers for **2,8-Dimethyladenosine**

| Identifier | Value |
|---------------|---|
| IUPAC Name | (2R,3R,4S,5R)-2-(6-Amino-2,8-dimethyl-9H-purin-9-yl)-5-(hydroxymethyl)tetrahydrofuran-3,4-diol[1] |
| Sum Formula | C ₁₂ H ₁₇ N ₅ O ₄ [1] |
| SMILES | Cc1nc2c(N)nc(C)nc2[n]1[C@@H]1O--INVALID-LINK----INVALID-LINK--[C@H]1O[1] |
| InChI | InChI=1S/C12H17N5O4/c1-4-14-10(13)7-11(15-4)17(5(2)16-7)12-9(20)8(19)6(3-18)21-12/h6,8-9,12,18-20H,3H2,1-2H3,(H2,13,14,15)/t6-,8-,9-,12-/m1/s1[1] |
| MODOMICS Code | 28A[1] |

Chemical and Physical Properties

The physicochemical properties of **2,8-Dimethyladenosine** are crucial for its identification and for understanding its interactions within biological systems.

Table 2: Physicochemical Properties of **2,8-Dimethyladenosine**

| Property | Value |
|---------------------------------------|------------------|
| Molecular Weight | 295.29 g/mol [2] |
| logP | -0.782[1] |
| Topological Polar Surface Area (TPSA) | 139.54 Å²[1] |
| Hydrogen Bond Donors | 4[1] |
| Hydrogen Bond Acceptors | 9[1] |

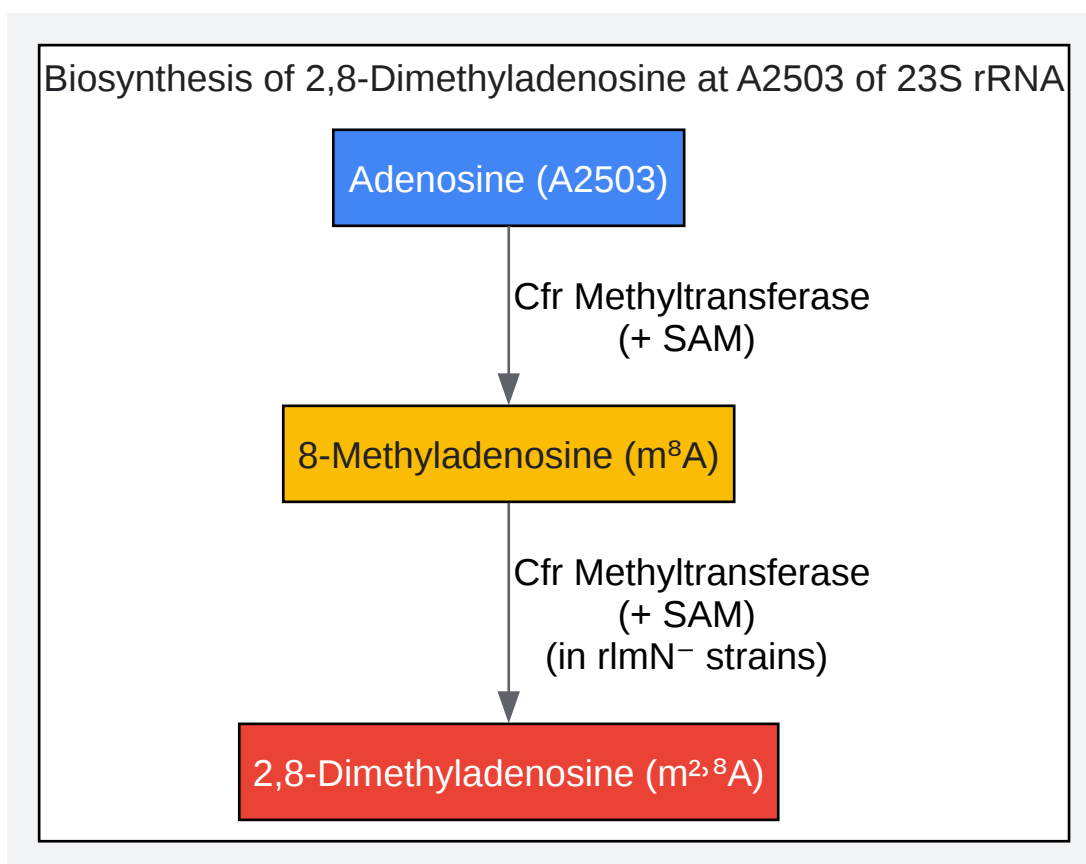
Biological Significance and Mechanism of Action

The primary known biological role of **2,8-Dimethyladenosine** is in conferring antibiotic resistance. It is a modification of nucleotide A2503 in the 23S rRNA of the bacterial ribosome.

This site is a crucial binding location for several classes of antibiotics that target the peptidyl transferase center.

The modification is catalyzed by the Cfr methyltransferase, a radical S-adenosylmethionine (SAM) enzyme. The Cfr enzyme primarily methylates adenosine at the C8 position to form 8-methyladenosine (m^8A). However, it also possesses the capability to methylate the C2 position, leading to the formation of **2,8-dimethyladenosine** ($m^{2,8}A$), particularly in bacterial strains that lack the native m^2A2503 methyltransferase.[3] The presence of the methyl group at position C8 is sufficient to provide broad-spectrum antibiotic resistance.[3]

Below is a diagram illustrating the enzymatic pathway leading to the formation of **2,8-Dimethyladenosine**.



[Click to download full resolution via product page](#)

Biosynthesis of **2,8-Dimethyladenosine**.

Key Experimental Methodologies

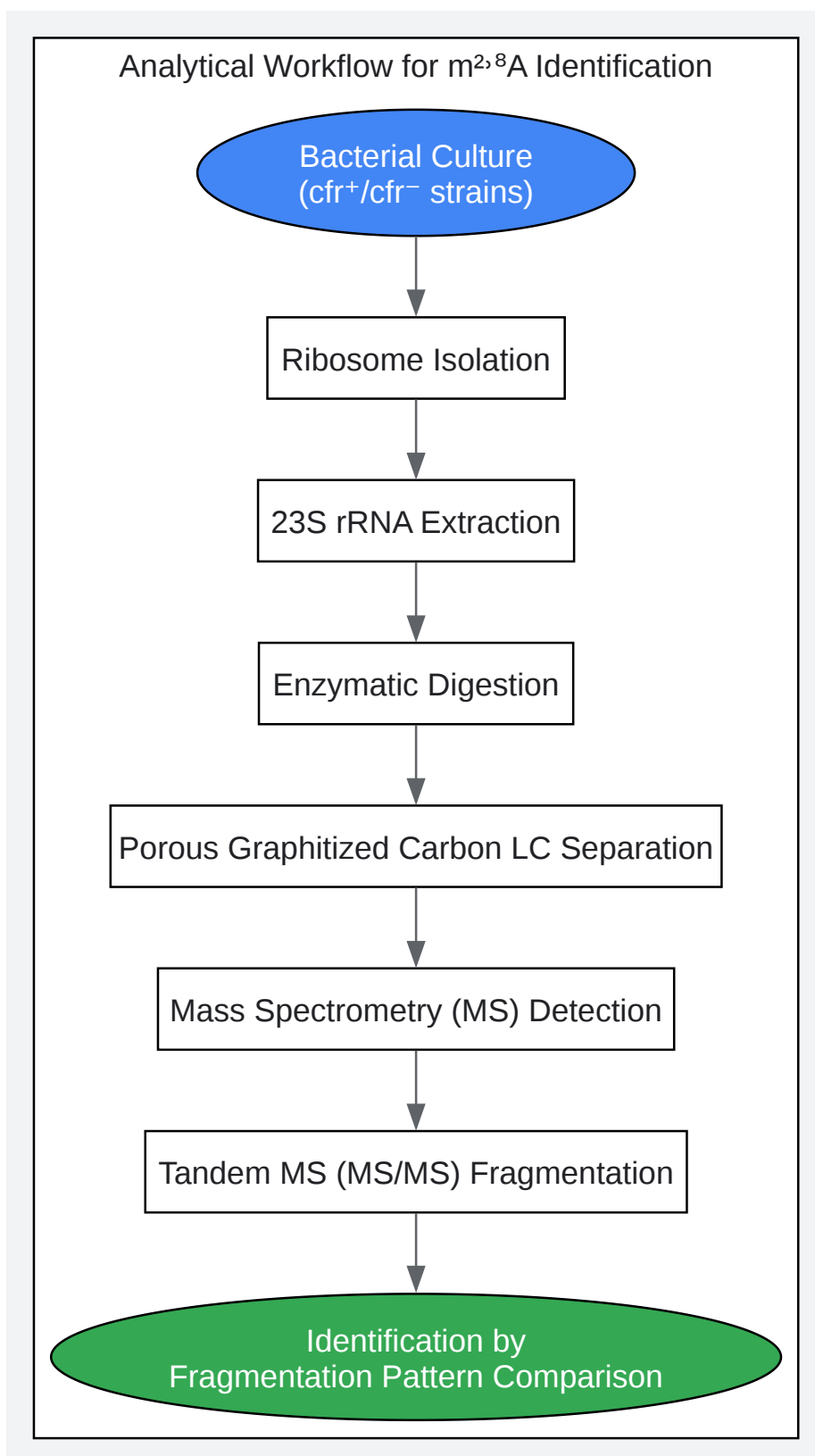
The identification and characterization of **2,8-Dimethyladenosine** have been achieved through advanced analytical techniques, primarily tandem mass spectrometry.

Experimental Protocol: Identification of 2,8-Dimethyladenosine via Mass Spectrometry

The following protocol outlines the general steps used to identify the m^{2,8}A modification in bacterial rRNA[3]:

- **Ribosome Isolation:** Bacterial cells (e.g., E. coli strains with and without the cfr gene) are cultured and harvested. Ribosomes are then isolated through differential centrifugation.
- **rRNA Extraction:** Total RNA is extracted from the isolated ribosomes using standard methods such as phenol-chloroform extraction.
- **rRNA Digestion:** The purified 23S rRNA is enzymatically digested into smaller fragments or individual nucleosides using enzymes like RNase T1 or nuclease P1.
- **Chromatographic Separation:** The resulting digest is subjected to liquid chromatography (LC), often using a porous graphitized carbon (PGC) column, to separate the various nucleosides and RNA fragments.
- **Mass Spectrometry Analysis:** The eluent from the LC system is introduced into a mass spectrometer. The modified nucleoside is identified based on its specific mass-to-charge ratio (m/z).
- **Tandem Mass Spectrometry (MS/MS):** To confirm the identity and determine the precise location of the methyl groups, the ion corresponding to the mass of dimethyladenosine is selected and fragmented. The resulting fragmentation pattern is then compared to that of a chemically synthesized **2,8-dimethyladenosine** standard. The unique fragmentation genealogy allows for unambiguous identification.[3]

The workflow for this analytical process is depicted below.



[Click to download full resolution via product page](#)

Workflow for identifying **2,8-dimethyladenosine**.

Conclusion

2,8-Dimethyladenosine is a significant, albeit rare, RNA modification central to a mechanism of antibiotic resistance. Its biosynthesis by the Cfr methyltransferase highlights a fascinating example of enzymatic activity leading to clinically relevant outcomes. The analytical methods established for its identification are crucial for ongoing research into antibiotic resistance and the development of novel therapeutic strategies to combat Cfr-mediated resistance. Further investigation into the prevalence and broader biological roles of m²,⁸A is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Modomics - A Database of RNA Modifications [genesilico.pl]
- 2. N6,2'-O-Dimethyladenosine | C₁₂H₁₇N₅O₄ | CID 6453528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Identification of 8-methyladenosine as the modification catalyzed by the radical SAM methyltransferase Cfr that confers antibiotic resistance in bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2,8-Dimethyladenosine chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587275#2-8-dimethyladenosine-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com